

Colpormon (Hydroxyestrone Diacetate): A Technical Guide

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Compound of Interest

Compound Name: Colpormon

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Abstract

Colpormon, the brand name for hydroxyestrone diacetate, is a synthetic estrogen derived from the endogenous metabolite 16 α -hydroxyestrone. Marketed in Europe under various names including Colpoginon, Hormobion, and Hormocervix, it has been utilized in hormone replacement therapy. This document provides a comprehensive overview of the available technical information regarding **Colpormon**, including its discovery and history within the broader context of estrogen research, its mechanism of action through estrogen receptor signaling, and relevant experimental protocols for its study. While specific details of its initial synthesis and early clinical trials are not extensively documented in readily available literature, this guide synthesizes the known scientific data to serve as a valuable resource for researchers and professionals in the field of drug development.

Discovery and History

While the precise date and researchers associated with the initial synthesis and discovery of hydroxyestrone diacetate (**Colpormon**) are not well-documented in publicly accessible records, its development can be situated within the mid-20th century surge in the discovery and clinical application of steroid hormones. Following the isolation and structural elucidation of estrone in 1929, extensive research was dedicated to synthesizing derivatives with modified pharmacokinetic and pharmacodynamic profiles.

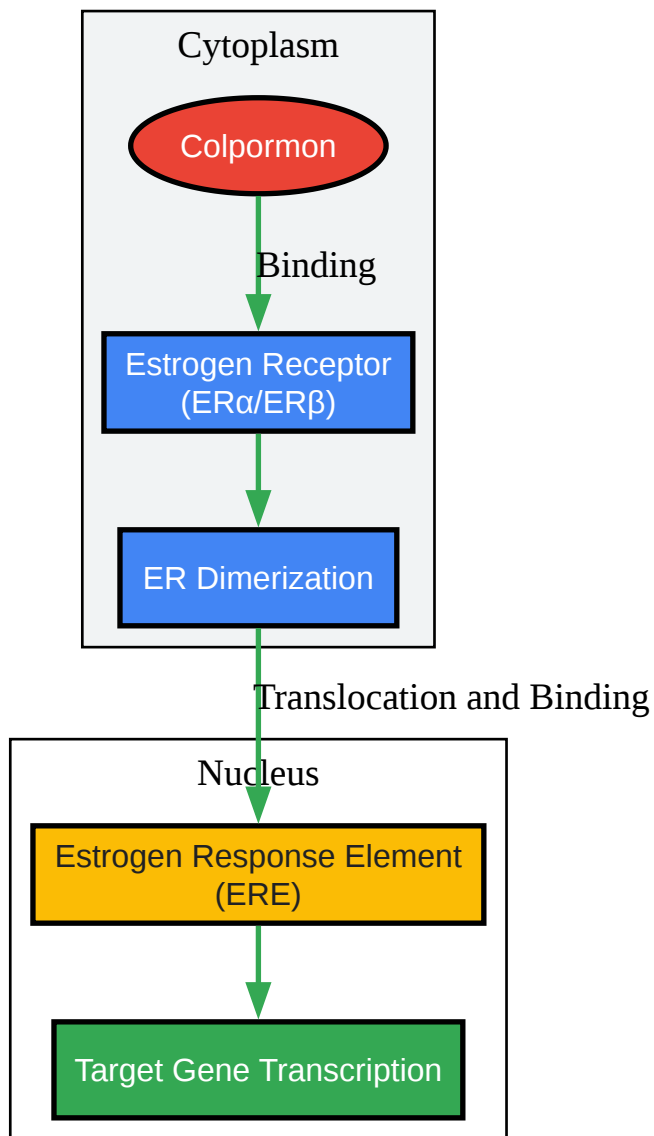
Colpormon is the diacetate ester of 16 α -hydroxyestrone, a natural and potent metabolite of estrone.^[1] The addition of acetate esters is a common medicinal chemistry strategy to enhance the oral bioavailability and duration of action of steroid hormones. It is known that **Colpormon**, along with its other brand names like Colpoginon, Hormobion, and Hormocervix, was marketed and used medically as an estrogen in Europe.^{[1][2]}

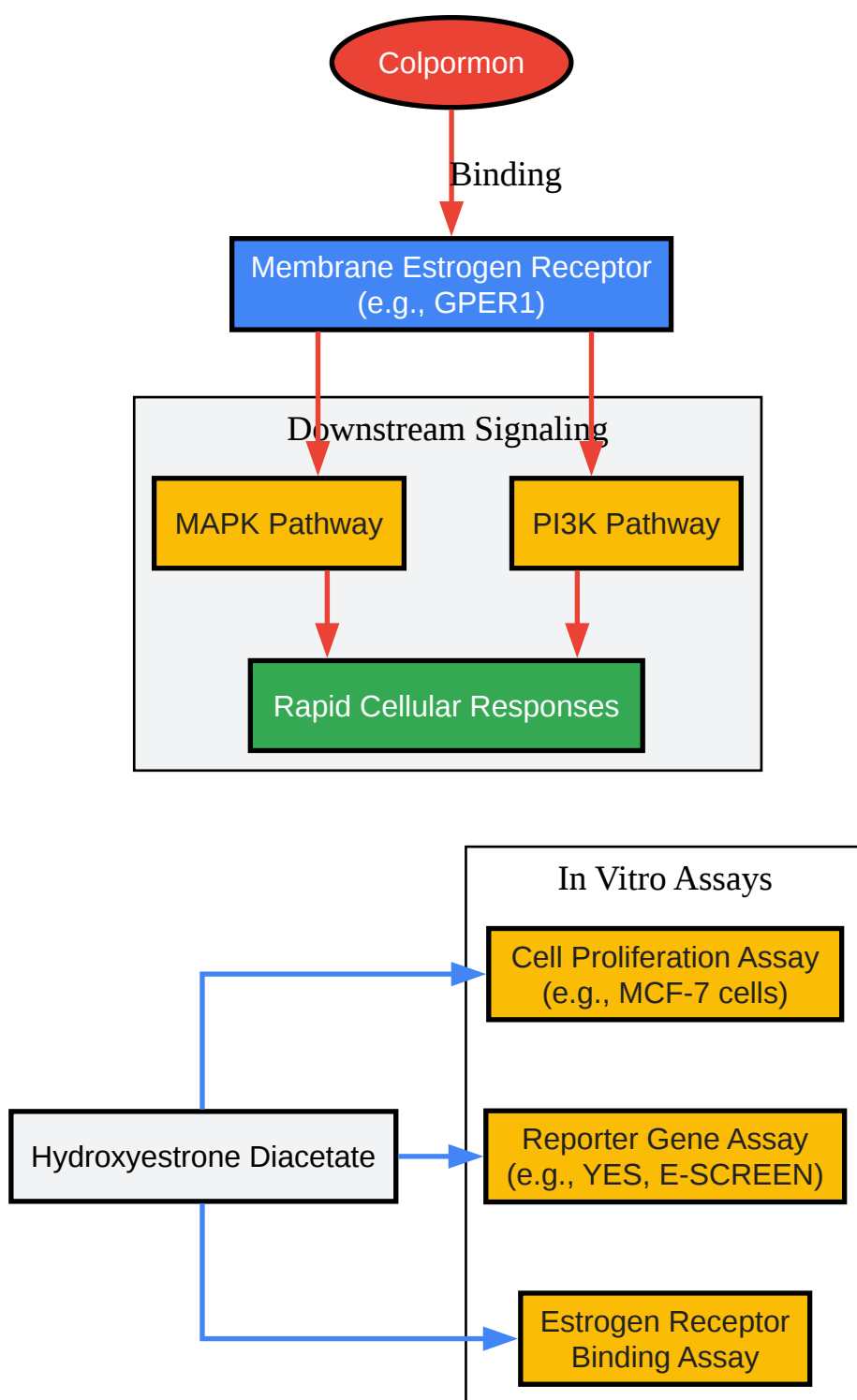
Chemical Properties and Synthesis

Chemical Name: (16 α)-3-(acetyloxy)-17-oxoestra-1,3,5(10)-trien-16-yl acetate Synonyms: Hydroxyestrone diacetate, 16 α -Hydroxyestrone diacetate Brand Names: **Colpormon**, Colpoginon, Hormobion, Hormocervix

While a specific, detailed protocol for the original industrial synthesis of hydroxyestrone diacetate is not available, the synthesis would logically proceed from 16 α -hydroxyestrone. A general synthetic approach would involve the acetylation of the hydroxyl groups at the C3 and C16 positions of the estrone steroid nucleus.

A plausible synthetic workflow is outlined below:





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References

- 1. 16 α -Hydroxyestrone - Wikipedia [en.wikipedia.org]
- 2. Evaluation of in vitro assays for determination of estrogenic activity in the environment [www2.mst.dk]
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